

A Guide to Inter-Laboratory Comparison of Propyl Red Titration Results

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyl red*

Cat. No.: *B1294551*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive framework for conducting an inter-laboratory comparison (ILC) for **Propyl Red** titration. While specific, publicly available proficiency testing data for **Propyl Red** titration is limited, this document outlines the essential experimental protocols, data presentation formats, and analytical workflows required to design and execute a robust ILC. The methodologies described are based on established principles of analytical method validation and proficiency testing.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Data Presentation

Effective comparison of results from different laboratories necessitates a standardized and clearly structured format. The following table serves as a template for summarizing the quantitative data from an inter-laboratory comparison of **Propyl Red** titration.

Table 1: Hypothetical Inter-Laboratory Comparison Data for **Propyl Red** Titration of 0.1 M HCl

Laboratory ID	Titrant Concentration (M)	Mean Titer Volume (mL)	Standard Deviation (mL)	Recovery (%)	z-score
Lab A	0.1002	10.05	0.04	100.5	0.5
Lab B	0.0998	10.12	0.08	101.2	1.2
Lab C	0.1000	9.98	0.05	99.8	-0.2
Lab D	0.1005	10.25	0.15	102.5	2.5
Lab E	0.0995	9.90	0.06	99.0	-1.0

- Assigned Value: The consensus value for the concentration of the analyte, determined by the organizing body.
- Reported Value: The concentration of the analyte measured by the participating laboratory.
- Recovery (%): The reported value as a percentage of the assigned value.
- z-score: A statistical measure of a laboratory's performance, calculated as: $z = (x - X) / \sigma$ where:
 - x is the result from the individual laboratory.
 - X is the assigned value (consensus mean).
 - σ is the standard deviation for proficiency assessment.

Experimental Protocols

A detailed and harmonized experimental protocol is critical for a successful inter-laboratory comparison. All participating laboratories should adhere to the following methodology.

Objective: To determine the concentration of an acidic analyte using a standardized sodium hydroxide solution and **Propyl Red** as an indicator.

Materials:

- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Analyte: 0.1 M Hydrochloric Acid (HCl) solution (as a sample)
- **Propyl Red** indicator solution (0.1% in ethanol)
- Class A volumetric glassware (burette, pipette, volumetric flasks)
- Magnetic stirrer and stir bar
- pH meter for verification (optional)

Procedure:

- Preparation of the Burette:
 - Rinse a 50 mL burette twice with small portions of the standardized 0.1 M NaOH solution.
 - Fill the burette with the 0.1 M NaOH solution, ensuring no air bubbles are present in the tip.
 - Record the initial volume to two decimal places.
- Preparation of the Analyte:
 - Pipette 10.00 mL of the 0.1 M HCl sample into a clean 250 mL Erlenmeyer flask.
 - Add approximately 50 mL of deionized water.
 - Add 2-3 drops of **Propyl Red** indicator solution. The solution should be red in the acidic medium.
- Titration:
 - Place the Erlenmeyer flask on a magnetic stirrer and add a stir bar.
 - Begin adding the NaOH solution from the burette to the flask while continuously stirring.

- Continue the titration until the color of the solution changes from red to yellow. The endpoint is reached when the first permanent yellow color persists for at least 30 seconds.
- Record the final volume from the burette to two decimal places.
- Replicates:
 - Repeat the titration at least two more times (for a total of three replicates). The results should be within a pre-defined level of agreement (e.g., ± 0.1 mL).

Calculation:

The concentration of the HCl solution is calculated using the following formula:

$$M_{\text{acid}} * V_{\text{acid}} = M_{\text{base}} * V_{\text{base}}$$

Where:

- M_{acid} = Molarity of the acid (unknown)
- V_{acid} = Volume of the acid (10.00 mL)
- M_{base} = Molarity of the base (known)
- V_{base} = Volume of the base used in the titration (final - initial volume)

Visualizations

Workflow of an Inter-Laboratory Comparison

The following diagram illustrates the typical workflow of an inter-laboratory comparison study, from the preparation of proficiency testing materials to the final evaluation of laboratory performance.

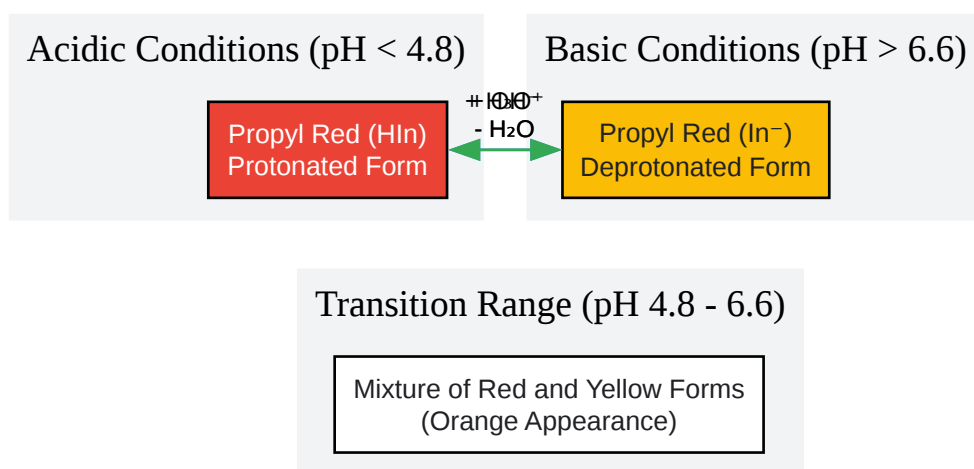


[Click to download full resolution via product page](#)

Inter-laboratory comparison workflow.

Signaling Pathway of Propyl Red Indicator

This diagram illustrates the chemical equilibrium of **Propyl Red**, showing how its structure and color change in response to pH. The indicator is red in its acidic, protonated form and yellow in its basic, deprotonated form. The transition occurs within a pH range of approximately 4.8 to 6.6.



[Click to download full resolution via product page](#)

Propyl Red pH indicator mechanism.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. On the validation by inter-laboratory study of 'procedures' in chemical measurement - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 2. ijarsct.co.in [ijarsct.co.in]
- 3. chromatographyonline.com [chromatographyonline.com]
- 4. Verification of quantitative analytical methods in medical laboratories - PMC [pmc.ncbi.nlm.nih.gov]
- 5. routledge.com [routledge.com]
- To cite this document: BenchChem. [A Guide to Inter-Laboratory Comparison of Propyl Red Titration Results]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294551#inter-laboratory-comparison-of-propyl-red-titration-results]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com